

# "Allyl 2-Chlorophenyl Ether" molecular weight and formula

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## Compound of Interest

Compound Name: *Allyl 2-Chlorophenyl Ether*

CAS No.: *20788-42-5*

Cat. No.: *B1267163*

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An In-Depth Technical Guide to **Allyl 2-Chlorophenyl Ether**: Properties, Synthesis, and Applications

## Core Molecular Identity and Physicochemical Profile

**Allyl 2-chlorophenyl ether**, with the CAS Number 20788-42-5, is an aromatic ether characterized by an allyl group bonded via an oxygen atom to a 2-chlorophenyl ring.<sup>[1]</sup> Its chemical structure makes it a valuable intermediate in various organic synthesis pathways. The IUPAC name for this compound is 1-chloro-2-(prop-2-en-1-yloxy)benzene.<sup>[1]</sup>

The fundamental properties of this compound are critical for its application in experimental design. Its molecular formula is  $C_9H_9ClO$ , corresponding to a molecular weight of approximately 168.62 g/mol.<sup>[1][2]</sup> This information is foundational for stoichiometric calculations in reaction planning. Key physical properties are summarized in the table below, providing researchers with essential data for handling and purification.

| Property          | Value                              | Source |
|-------------------|------------------------------------|--------|
| Molecular Formula | C <sub>9</sub> H <sub>9</sub> ClO  | [1][3] |
| Molecular Weight  | 168.62 g/mol                       | [1][2] |
| IUPAC Name        | 1-chloro-2-prop-2-enoxybenzene     | [1]    |
| CAS Number        | 20788-42-5                         | [1][4] |
| Boiling Point     | 118-120 °C (at 25 Torr)            | [4]    |
| Density           | 1.133 g/cm <sup>3</sup> (at 15 °C) | [4]    |

## Synthesis Protocol: Williamson Ether Synthesis

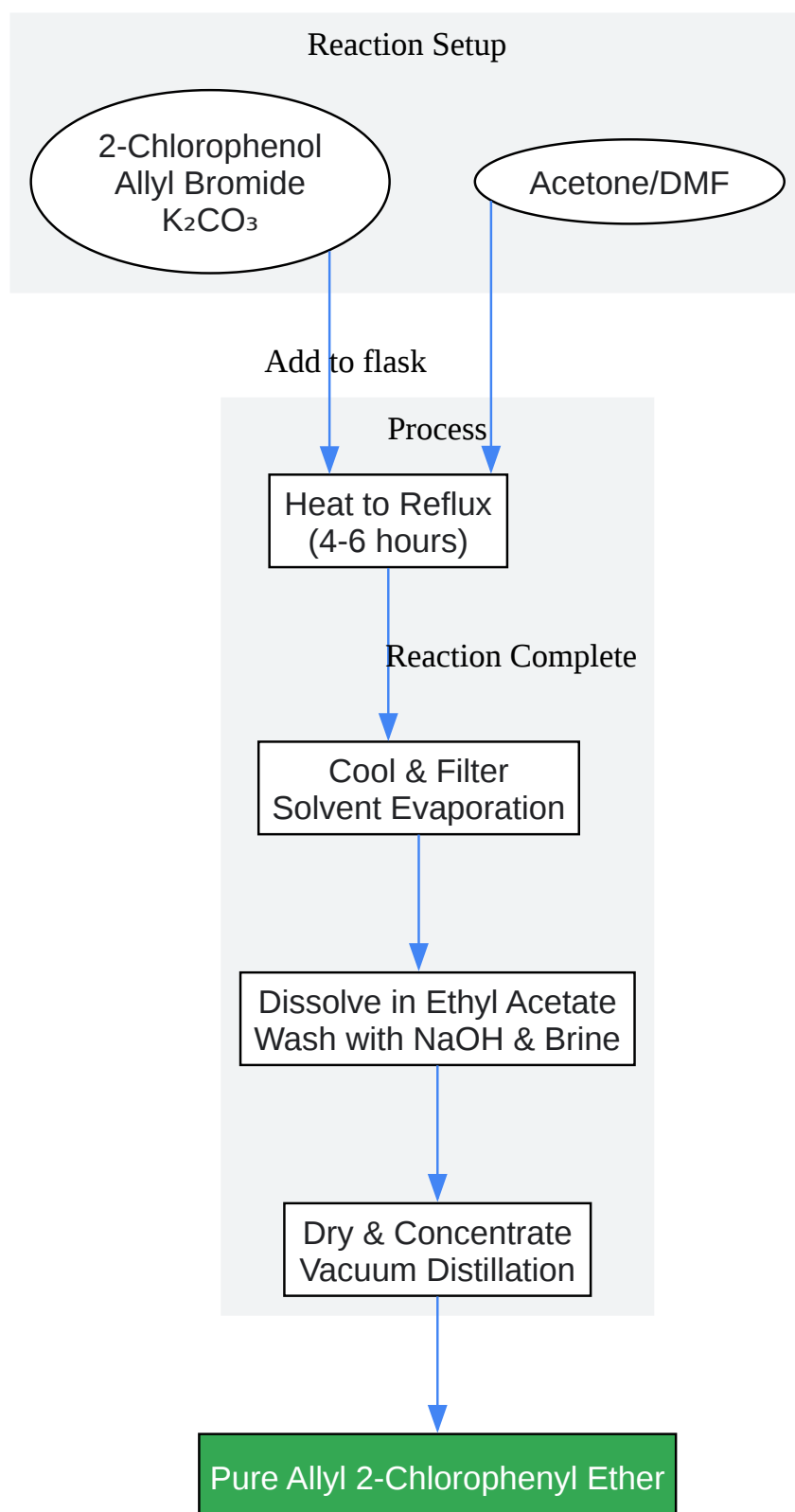
The most common and reliable method for preparing **Allyl 2-Chlorophenyl Ether** is the Williamson ether synthesis. This reaction involves the nucleophilic substitution (S<sub>N</sub>2) of a halide by a phenoxide ion.

**Causality in Experimental Design:** The choice of a strong base, such as sodium hydride (NaH) or potassium carbonate (K<sub>2</sub>CO<sub>3</sub>), is crucial for the quantitative deprotonation of the starting material, 2-chlorophenol. This deprotonation generates the corresponding 2-chlorophenoxide anion, a potent nucleophile necessary for the subsequent reaction. The selection of a polar aprotic solvent like dimethylformamide (DMF) or acetone is deliberate; these solvents effectively solvate the cation (Na<sup>+</sup> or K<sup>+</sup>) while leaving the phenoxide anion relatively free, thereby accelerating the rate of the S<sub>N</sub>2 reaction with the electrophile, allyl bromide.

## Detailed Step-by-Step Methodology

- Preparation:** To a flame-dried, three-neck round-bottom flask equipped with a magnetic stirrer, reflux condenser, and nitrogen inlet, add 2-chlorophenol (1.0 eq) and anhydrous potassium carbonate (1.5 eq).
- Solvent Addition:** Add anhydrous acetone or DMF to the flask until the reagents are fully submerged and the mixture can be stirred efficiently.

- **Reagent Addition:** Slowly add allyl bromide (1.1 eq) to the stirring mixture at room temperature.
- **Reaction:** Heat the mixture to reflux (for acetone, ~56°C) and maintain this temperature, monitoring the reaction progress via Thin Layer Chromatography (TLC). The reaction is typically complete within 4-6 hours.
- **Workup:** After the reaction is complete, cool the mixture to room temperature and filter to remove the inorganic salts.
- **Extraction:** Evaporate the solvent under reduced pressure. Dissolve the resulting residue in a suitable organic solvent like ethyl acetate and wash sequentially with 1M NaOH solution (to remove any unreacted phenol) and brine.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent in vacuo. The crude product can be purified by vacuum distillation to yield pure **Allyl 2-Chlorophenyl Ether**.



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Caption: Workflow for the Williamson ether synthesis of **Allyl 2-Chlorophenyl Ether**.

## Spectroscopic Characterization Profile

Structural validation of the synthesized molecule is achieved through a combination of spectroscopic techniques. Each method provides a unique piece of the structural puzzle.

- **$^1\text{H}$  NMR (Proton NMR):** The  $^1\text{H}$  NMR spectrum is expected to show distinct signals for the allyl and chlorophenyl protons. The allyl group will present three characteristic signals: a doublet for the two protons on the carbon adjacent to the ether oxygen ( $\sim 4.6$  ppm), a multiplet for the internal vinyl proton ( $\sim 6.0$  ppm), and two distinct signals for the terminal vinyl protons ( $\sim 5.3$  and  $\sim 5.4$  ppm). The 2-chlorophenyl group will display a series of multiplets in the aromatic region ( $\sim 6.8$ - $7.4$  ppm).[\[1\]](#)[\[5\]](#)
- **$^{13}\text{C}$  NMR (Carbon NMR):** The spectrum will show nine distinct carbon signals. The allyl group carbons typically appear at  $\sim 69$  ppm ( $\text{CH}_2\text{-O}$ ),  $\sim 117$  ppm ( $=\text{CH}_2$ ), and  $\sim 133$  ppm ( $=\text{CH-}$ ). The six aromatic carbons will resonate in the  $\sim 115$ - $155$  ppm range, with the carbon bearing the chlorine atom and the carbon bearing the ether linkage being identifiable by their chemical shifts and substitution patterns.[\[1\]](#)
- **Infrared (IR) Spectroscopy:** The IR spectrum will exhibit characteristic absorption bands. Key peaks include C-O-C stretching for the ether linkage (around  $1250\text{ cm}^{-1}$ ), C=C stretching for the allyl group (around  $1645\text{ cm}^{-1}$ ), and C-H stretching for the aromatic and vinyl groups (around  $3000$ - $3100\text{ cm}^{-1}$ ).
- **Mass Spectrometry (MS):** The mass spectrum will show a molecular ion peak ( $\text{M}^+$ ) at  $m/z$  168, corresponding to the molecular weight. A characteristic isotopic pattern ( $\text{M}+2$  peak) at  $m/z$  170 with approximately one-third the intensity of the  $\text{M}^+$  peak will be observed, confirming the presence of a single chlorine atom.[\[3\]](#)

## Reactivity and Applications in Drug Development

Allyl ethers are not merely static molecules; their true value lies in their chemical reactivity, which is leveraged extensively in multi-step organic synthesis, particularly within drug discovery programs.

## The Allyl Moiety as a Robust Protecting Group

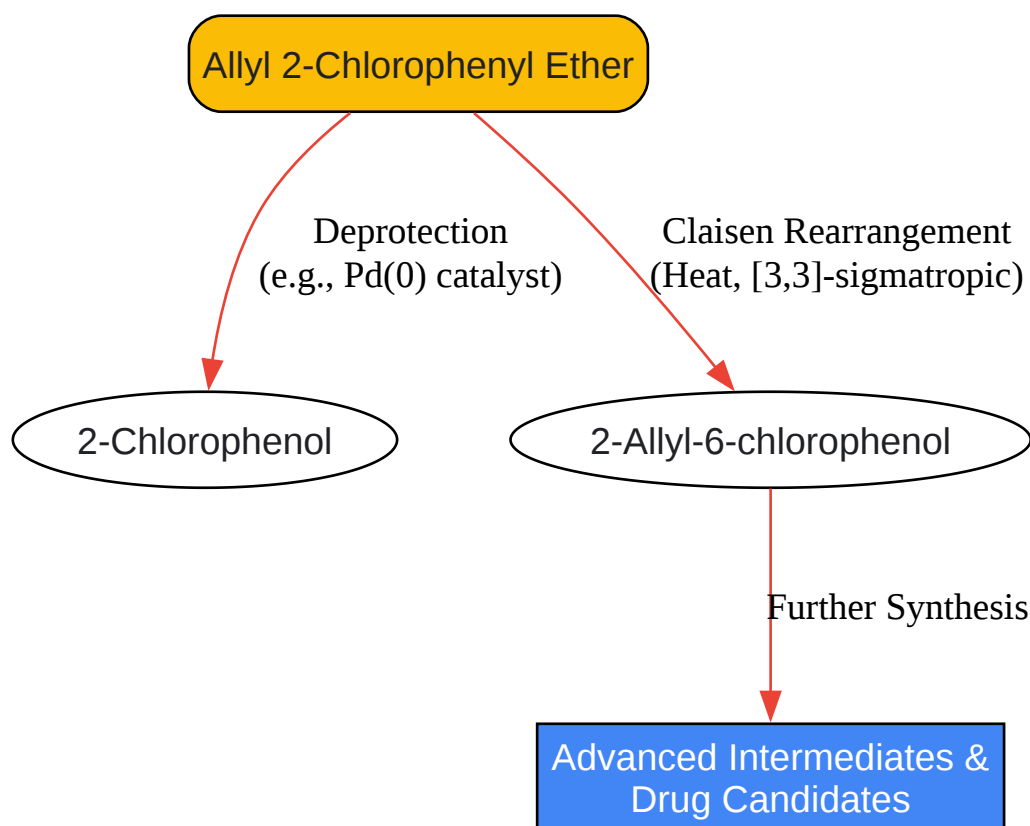
In complex syntheses, it is often necessary to temporarily block a reactive functional group, such as a phenol, to prevent it from interfering with reactions elsewhere in the molecule. The allyl group serves as an excellent protecting group for hydroxyls due to its stability under a wide range of acidic and basic conditions.<sup>[6]</sup> This orthogonality allows for selective chemical manipulation of other functional groups. Deprotection is reliably achieved under mild conditions, typically using a palladium(0) catalyst, which cleaves the ether bond without disturbing sensitive functionalities.<sup>[6]</sup>

## Claisen Rearrangement: A Pathway to Functionalization

Upon heating, allyl aryl ethers undergo a  $\sigma$ -sigmatropic rearrangement known as the Claisen rearrangement. This reaction is a powerful tool for carbon-carbon bond formation, as it isomerizes the ether into an ortho-allylphenol. In the case of **Allyl 2-Chlorophenyl Ether**, this would lead to the formation of 2-allyl-6-chlorophenol, a more complex and functionalized molecule that can serve as a precursor for various heterocyclic compounds or other advanced intermediates.

## Relevance in Medicinal Chemistry

While **Allyl 2-Chlorophenyl Ether** itself is not a drug, its constituent parts are prevalent in pharmaceuticals. The inclusion of chlorine atoms in drug candidates is a common strategy in medicinal chemistry to modulate pharmacokinetic properties such as lipophilicity, metabolic stability, and binding affinity.<sup>[7]</sup> Many approved drugs contain chlorinated aromatic rings.<sup>[7]</sup> The allyl group, beyond its use as a protecting group, can also be a pharmacophore or be further functionalized into other groups.<sup>[8]</sup> Therefore, this compound serves as a valuable starting material for synthesizing libraries of novel compounds for biological screening.



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Caption: Key synthetic transformations of **Allyl 2-Chlorophenyl Ether**.

## Safety and Handling Precautions

As a laboratory chemical, **Allyl 2-Chlorophenyl Ether** must be handled with appropriate care. According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, this compound presents several hazards.

- Toxicity: It is classified as toxic if swallowed (H301).[\[1\]](#)[\[4\]](#)
- Irritation: It causes skin irritation (H315) and may cause respiratory irritation (H335).[\[1\]](#)[\[4\]](#)
- Eye Damage: It is classified as causing serious eye damage (H318).[\[1\]](#)[\[4\]](#)

Recommended Handling Procedures:

- Always handle this chemical inside a certified chemical fume hood.

- Wear appropriate Personal Protective Equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.
- Avoid inhalation of vapors and direct contact with skin and eyes.[\[9\]](#)
- In case of accidental contact, immediately flush the affected area with copious amounts of water and seek medical attention.
- Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from strong oxidizing agents.[\[9\]](#)

## Conclusion

**Allyl 2-Chlorophenyl Ether** is a well-defined chemical entity with significant utility for the research scientist. Its value extends beyond its basic physical properties to its role as a versatile synthetic intermediate. A thorough understanding of its synthesis, spectroscopic fingerprint, and chemical reactivity—particularly the dual role of the allyl group as both a protecting group and a handle for further functionalization—enables its effective application in the complex synthetic challenges encountered in drug discovery and materials science. Adherence to strict safety protocols is mandatory for its handling.

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